

Application Note: Comprehensive Characterization of 3-Aminoindole Hydrochloride

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Compound of Interest

Compound Name: 3-aminoindole HCl

Cat. No.: B1313825

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a comprehensive set of analytical methodologies and protocols for the characterization of 3-aminoindole hydrochloride (HCl). The protocols cover chromatographic, spectroscopic, and thermal analysis techniques essential for identity, purity, and stability assessment in a research and drug development context.

Overview of 3-Aminoindole HCl

3-Aminoindole HCl is a chemical compound with the molecular formula $C_8H_9ClN_2$. It serves as a valuable building block in synthetic organic chemistry and is of interest in medicinal chemistry.^{[1][2]} Due to the inherent instability of the free 3-aminoindole, which is sensitive to light and air and prone to oxidative dimerization, the hydrochloride salt form provides enhanced stability, making it more suitable for storage and handling.^[3] Accurate and robust analytical methods are crucial for verifying its quality and ensuring its suitability for downstream applications.

Physicochemical Properties:

Property	Value	Reference
CAS Number	57778-93-5	[1][2]
Molecular Formula	C ₈ H ₉ CIN ₂	[1][2]
Molecular Weight	168.63 g/mol	[2]
Appearance	Grey to Black Solid	[1]
Melting Point	~180 °C (with decomposition)	[1]
Stability	Hygroscopic	[1]

| Solubility | Slightly soluble in DMSO and Methanol |[1] |

High-Performance Liquid Chromatography (HPLC) for Purity and Assay

HPLC is a fundamental technique for assessing the purity of **3-aminoindole HCl** and quantifying its content (assay). A reversed-phase method is typically suitable for separating the polar analyte from non-polar impurities.

Experimental Protocol: RP-HPLC

- Instrumentation: HPLC system with UV-Vis Detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 3.5 µm particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient Elution:

Time (min)	% Mobile Phase B
0.0	5
20.0	95
25.0	95
25.1	5

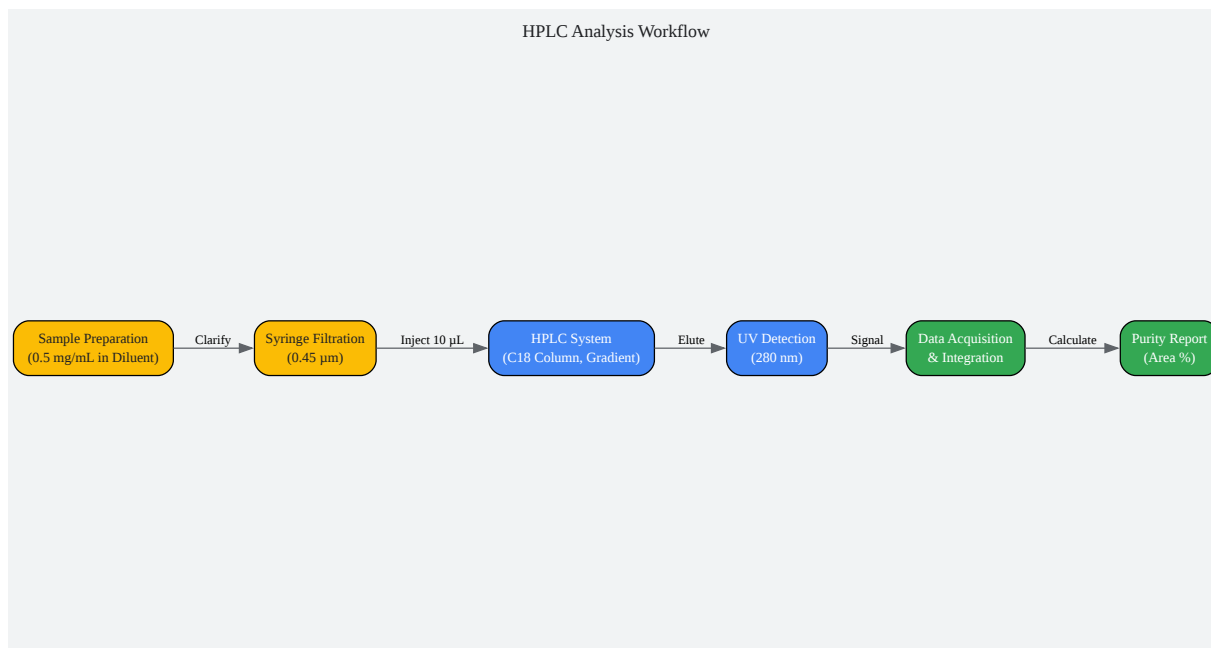
| 30.0 | 5 |

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 280 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Accurately weigh and dissolve the **3-aminoindole HCl** sample in a 50:50 mixture of Mobile Phase A and B to a final concentration of approximately 0.5 mg/mL. Filter through a 0.45 µm syringe filter before injection.

Data Presentation: Example HPLC Purity Analysis

Peak ID	Retention Time (min)	Area (%)	Identification
1	8.52	99.2	3-Aminoindole
2	10.15	0.3	Impurity A
3	12.40	0.5	Impurity B

Workflow for HPLC Analysis



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*Caption: HPLC analysis workflow for **3-aminoindole HCl**.*

Liquid Chromatography-Mass Spectrometry (LC-MS) for Identification

LC-MS is employed for definitive identification by confirming the molecular weight of 3-aminoindole and identifying unknown impurities by their mass-to-charge ratio (m/z).

Experimental Protocol: LC-MS

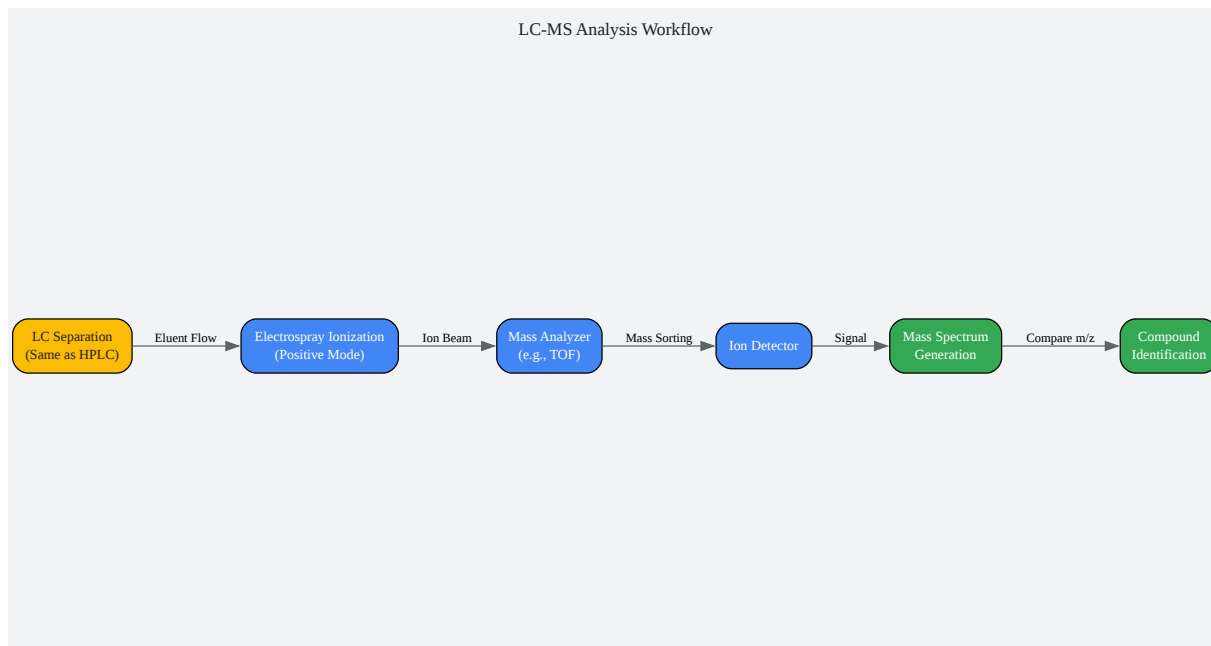
- LC System: Use the same HPLC conditions as described in Section 2.
- Mass Spectrometer: Quadrupole or Time-of-Flight (TOF) mass analyzer.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.

- ESI Source Parameters:
 - Capillary Voltage: 3.5 kV
 - Nebulizer Pressure: 35 psi
 - Drying Gas Flow: 10 L/min
 - Drying Gas Temperature: 325 °C
- Mass Range: Scan from m/z 50 to 500.
- Data Acquisition: Acquire both full scan data for identification and, if needed, tandem MS (MS/MS) data for structural elucidation of impurities.

Data Presentation: Expected Mass Spectral Data

Ion	Calculated m/z	Observed m/z	Identification
[M+H] ⁺	133.0764	133.0761	Protonated 3-aminoindole (free base)
[M+Na] ⁺	155.0583	155.0579	Sodium adduct of 3-aminoindole

Workflow for LC-MS Analysis



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Caption: LC-MS workflow for identity confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides detailed information about the molecular structure, confirming the identity and connectivity of atoms in **3-aminoindole HCl**.

Experimental Protocol: ^1H and ^{13}C NMR

- Instrumentation: NMR Spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated Dimethyl Sulfoxide (DMSO- d_6) or Deuterated Methanol (CD_3OD), as the compound is soluble in these and they can exchange with labile protons.

- Sample Concentration: Approximately 5-10 mg of sample in 0.6-0.7 mL of deuterated solvent.
- Experiments:
 - ^1H NMR: Standard proton experiment to identify all hydrogen atoms.
 - ^{13}C NMR: Standard carbon experiment (e.g., with proton decoupling) to identify all unique carbon atoms.
 - 2D NMR (Optional): COSY (H-H correlation) and HSQC (H-C correlation) experiments can be run to confirm assignments.

Data Presentation: Expected NMR Chemical Shifts (in DMSO- d_6)

(Note: These are predicted values and may vary slightly in an experimental setting.)

^1H NMR:

Assignment	Predicted δ (ppm)	Multiplicity
H-2	~7.5	s
H-4	~7.6	d
H-5	~7.0	t
H-6	~7.1	t
H-7	~7.3	d
N1-H	~11.0	br s

| NH_3^+ | ~9.5 | br s |

^{13}C NMR:

Assignment	Predicted δ (ppm)
C-2	~125
C-3	~115
C-3a	~128
C-4	~120
C-5	~122
C-6	~120
C-7	~112

| C-7a | ~136 |

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule, confirming the presence of key structural features like N-H bonds and the aromatic indole ring.

Experimental Protocol: FTIR

- Instrumentation: FTIR Spectrometer.
- Sampling Technique: Attenuated Total Reflectance (ATR) is preferred for solid samples. Alternatively, a KBr pellet can be prepared.
- Measurement Range: 4000 - 400 cm^{-1} .
- Procedure:
 - Obtain a background spectrum of the clean ATR crystal.
 - Place a small amount of the **3-aminoindole HCl** powder onto the ATR crystal and apply pressure.
 - Collect the sample spectrum.

Data Presentation: Key FTIR Vibrational Bands

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3200 - 3400	N-H Stretch	Indole N-H
2800 - 3100	N-H Stretch	Ammonium (NH ₃ ⁺)
~1600	C=C Stretch	Aromatic Ring
1450 - 1550	N-H Bend	Ammonium (NH ₃ ⁺)
700 - 800	C-H Bend	Aromatic out-of-plane bending

Thermal Analysis (TGA/DSC)

Simultaneous Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) provides information on thermal stability, decomposition, and phase transitions. For a hydrochloride salt, this can reveal dehydration, salt dissociation, and melting behavior.^[4]

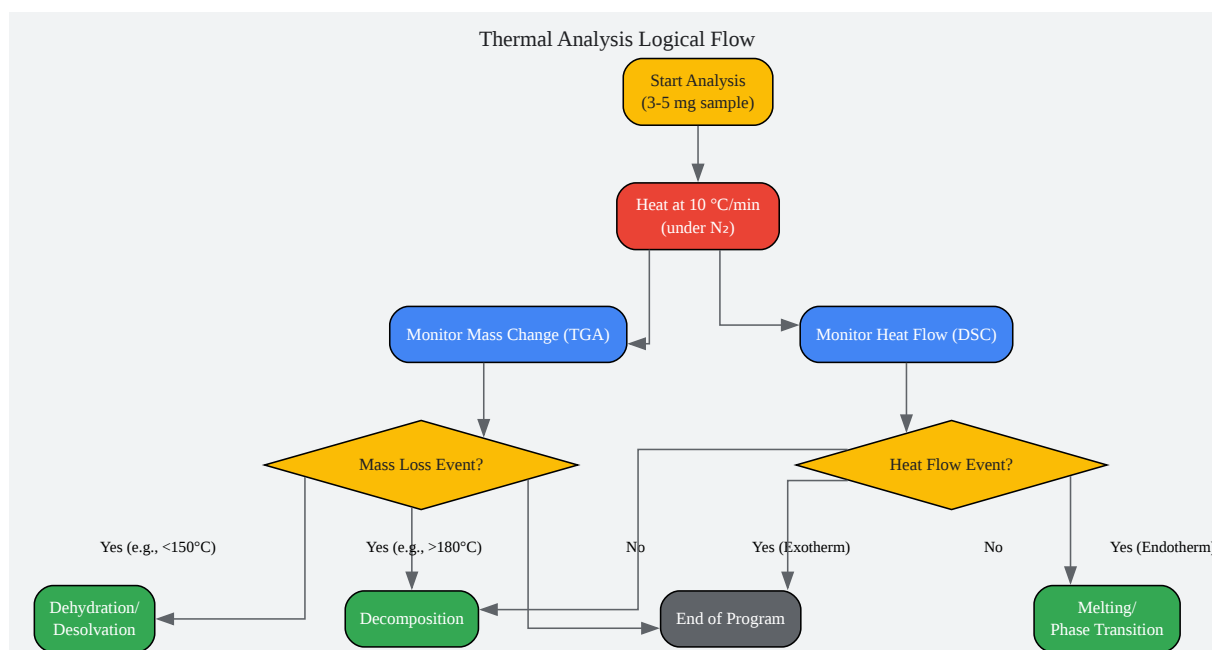
Experimental Protocol: TGA/DSC

- Instrumentation: Simultaneous TGA/DSC Analyzer.^{[5][6]}
- Sample Pan: Alumina or platinum crucible.
- Sample Weight: 3-5 mg.
- Purge Gas: Nitrogen at a flow rate of 30-50 mL/min.^[4]
- Temperature Program: Heat from 30 °C to 350 °C at a rate of 10 °C/min.^[4]
- Data Analysis: Analyze the TGA curve for mass loss events and the DSC curve for endothermic (melting, dehydration) or exothermic (decomposition) events.

Data Presentation: Expected Thermal Events

Temperature Range (°C)	TGA (% Mass Loss)	DSC Event	Interpretation
100 - 120	~0-2% (if hydrated)	Endotherm	Loss of adsorbed water
~180	Significant	Sharp Endotherm	Melting with decomposition[1]
>200	Continuous	Exotherm/Endotherm	Further decomposition

Logical Flow for Thermal Characterization



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Caption: Decision flow for interpreting TGA/DSC data.

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